

Comparative Analysis of Mecoprop-P and its Dimethylammonium Salt Formulation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mecoprop-P

Cat. No.: B095672

[Get Quote](#)

For Immediate Release

This guide provides a detailed comparative analysis of **Mecoprop-P** (MCP-P) and its dimethylammonium salt (DMAS) formulation, tailored for researchers, scientists, and drug development professionals. The focus is on the physicochemical properties, herbicidal efficacy, and toxicological profiles, supported by experimental data and methodologies.

Executive Summary

Mecoprop-P is the herbicidally active (R)-enantiomer of mecoprop, a selective, post-emergence herbicide used to control broadleaf weeds.[1] It functions as a synthetic auxin, mimicking the plant hormone indole-3-acetic acid (IAA), which leads to uncontrolled growth and subsequent death in susceptible plants.[2][3] While the acid form (**Mecoprop-P**) is effective, it is often formulated as a salt, such as a dimethylammonium salt, to enhance its properties, particularly water solubility.[4] In an aqueous environment and in vivo, the dimethylammonium salt readily dissociates to the ionized form of **Mecoprop-P**, meaning both forms are expected to have similar absorption, distribution, and metabolism.[5]

Data Presentation

Physicochemical Properties

The conversion of **Mecoprop-P** to its dimethylammonium salt significantly alters its physicochemical properties, most notably its molecular weight and water solubility. The

increased solubility of the salt formulation can be advantageous for product formulation and application.

Property	Mecoprop-P (Acid Form)	Mecoprop-P Dimethylammonium Salt	Reference(s)
Molecular Formula	C ₁₀ H ₁₁ ClO ₃	C ₁₂ H ₁₈ ClNO ₃	[4][6]
Molecular Weight	214.65 g/mol	259.73 g/mol	[4][6]
Appearance	Colorless to brown crystalline solid	Dark amber liquid (in 48% water)	[4][6]
Water Solubility	620 mg/L at 20°C	Very soluble	[4][5]
Vapor Pressure	5.1 x 10 ⁻⁵ torr at 25°C	Data not available	[5]
pKa	3.7	Not applicable (is a salt)	[5]
LogP (Octanol-Water Partition Coefficient)	-0.19 at pH 7	Data not available	[5]

Toxicological Profile

The toxicological profiles of **Mecoprop-P** and its dimethylammonium salt are considered to be very similar because the salt rapidly dissociates to the active acid form in the body.[5]

Endpoint	Mecoprop-P (Acid Form)	Mecoprop-P Dimethylammonium Salt	Reference(s)
Acute Oral LD ₅₀ (Rat)	>500 - 5000 mg/kg (Slightly Toxic)	Data indicates similar low acute toxicity	[5][7]
Acute Dermal LD ₅₀ (Rabbit)	>4000 mg/m ³ (LC ₅₀)	>1000 mg/kg (no systemic toxicity at limit dose)	[5][6]
Eye Irritation	Severe irritant	Severe irritant	[5][6]
Skin Irritation	Moderate irritant	Minimal irritant	[5][6]
Skin Sensitization	Not a sensitizer	Not a sensitizer	[5][6]
Carcinogenicity	Suggestive evidence, but not sufficient to assess human carcinogenic potential	Expected to be similar to the acid form	[5]

Experimental Protocols

Herbicidal Efficacy Assessment (Whole Plant Pot Assay)

This protocol is a standard method for evaluating and comparing the efficacy of different herbicide formulations.[8][9]

- Seed Germination and Plant Growth: Seeds of target weed species and a susceptible reference species are sown in pots filled with a standard soil mix.[8] The pots are maintained in a greenhouse under controlled conditions (temperature, light, humidity) until the plants reach a specific growth stage (e.g., 2-4 true leaves).[10]
- Herbicide Application: Prepare solutions of **Mecoprop-P** and **Mecoprop-P** DMAS at various concentrations.[11] The herbicides are applied to the plants using a precision bench sprayer to ensure uniform coverage.[8][11] Control groups are treated with a blank formulation (without the active ingredient).

- **Assessment:** At set intervals (e.g., 7, 14, and 21 days after treatment), the plants are assessed for visual signs of injury, such as epinasty, chlorosis, and necrosis.[\[8\]](#)[\[11\]](#) Quantitative measurements, including plant height and fresh/dry biomass, are also taken.[\[10\]](#)
- **Data Analysis:** The data is analyzed to determine the dose-response relationship for each formulation and to calculate values such as the GR₅₀ (the dose required to reduce plant growth by 50%).

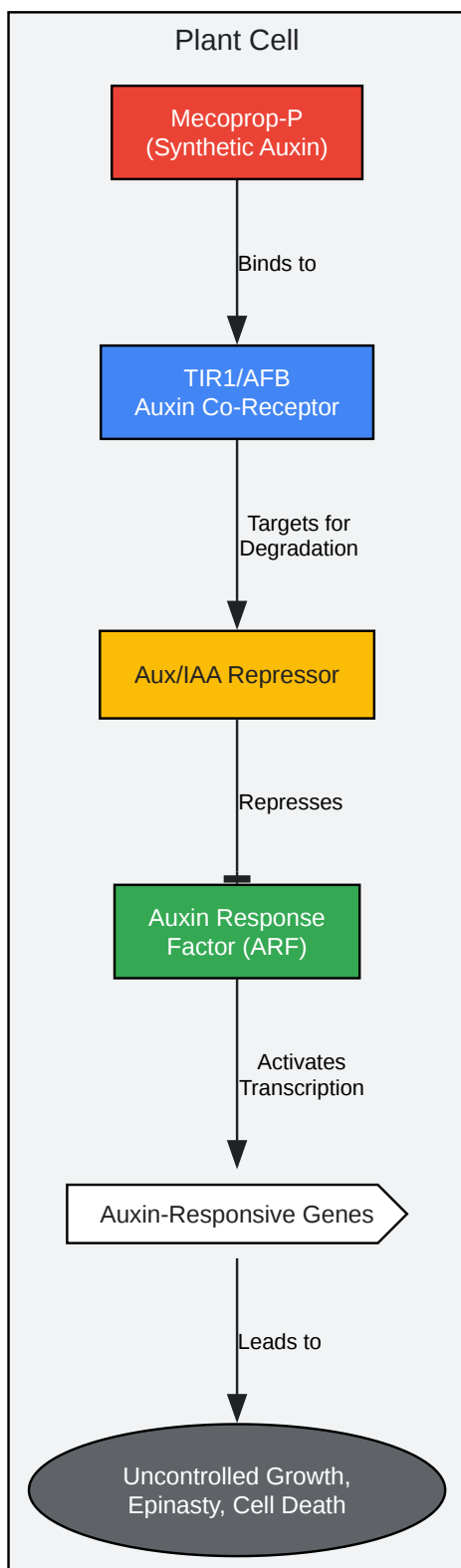
Soil Leaching Potential (Soil Column Study)

This method assesses the mobility of the herbicide formulations in soil, which is a key factor in their environmental risk profile.[\[12\]](#)[\[13\]](#)[\[14\]](#)

- **Column Preparation:** Columns are packed with a specific type of soil, sieved to a uniform particle size.[\[15\]](#) The soil is then saturated with a solution like 0.01M CaCl₂ to achieve a state of field capacity.[\[14\]](#)[\[16\]](#)
- **Herbicide Application:** A known amount of **Mecoprop-P** or **Mecoprop-P** DMAS is applied to the surface of the soil column.[\[12\]](#)[\[13\]](#) Radiolabeled compounds are often recommended for easier tracking.[\[14\]](#)
- **Simulated Rainfall:** A controlled amount of "artificial rain" (e.g., 0.01M CaCl₂) is applied to the top of the column over a set period to simulate leaching.[\[14\]](#)[\[15\]](#)
- **Leachate and Soil Analysis:** The leachate (water that passes through the column) is collected and analyzed for the concentration of the herbicide and any major degradation products.[\[14\]](#) After the leaching period, the soil column is sectioned into segments, and the amount of herbicide in each segment is quantified.[\[15\]](#)
- **Data Analysis:** The results provide a profile of the herbicide's mobility in the soil, indicating its potential to reach groundwater.[\[14\]](#)

Visualizations

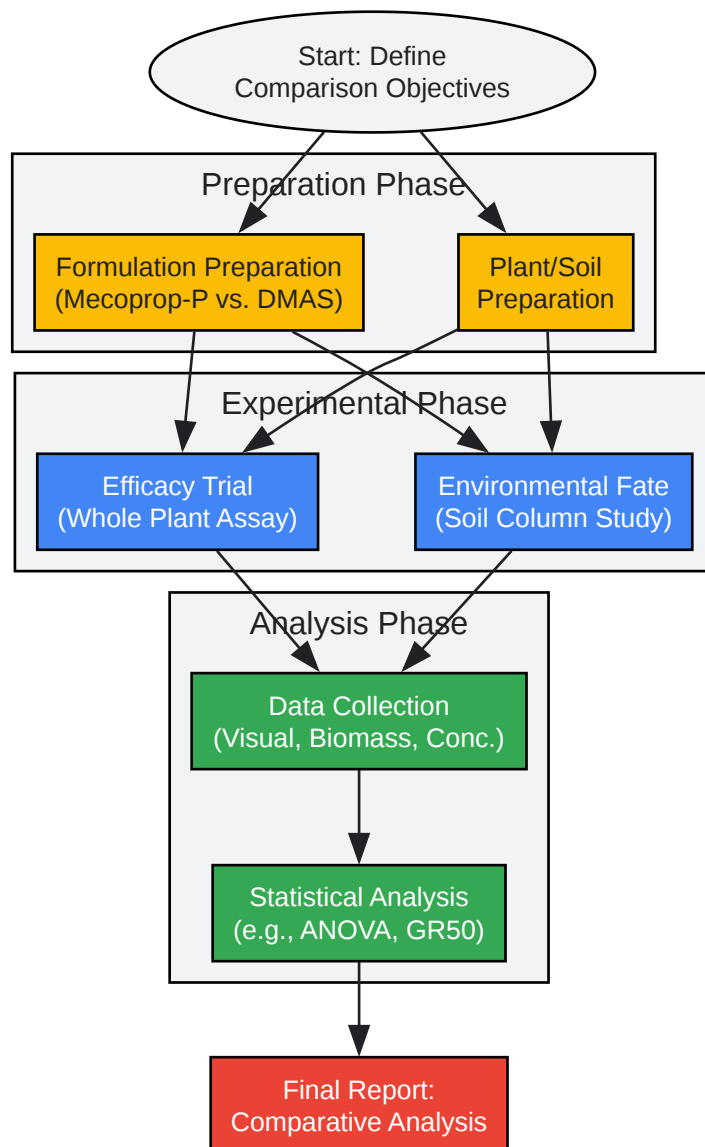
Signaling Pathway of Mecoprop-P



[Click to download full resolution via product page](#)

Caption: Molecular mechanism of **Mecoprop-P** as a synthetic auxin mimic in a plant cell.

Comparative Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the comparative analysis of **Mecoprop-P** and its DMAS formulation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Mecoprop-P (Ref: BAS 037H) [sitem.herts.ac.uk]
- 2. benchchem.com [benchchem.com]
- 3. thegreenthumb20.wordpress.com [thegreenthumb20.wordpress.com]
- 4. benchchem.com [benchchem.com]
- 5. downloads.regulations.gov [downloads.regulations.gov]
- 6. Mecoprop-dimethylammonium | C₁₂H₁₈ClNO₃ | CID 15177291 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Pesticide Active Ingredients Database / Home and Landscape / Statewide IPM Program [ipm.ucanr.edu]
- 8. Protocols for Robust Herbicide Resistance Testing in Different Weed Species - PMC [pmc.ncbi.nlm.nih.gov]
- 9. hracglobal.com [hracglobal.com]
- 10. researchgate.net [researchgate.net]
- 11. Video: Protocols for Robust Herbicide Resistance Testing in Different Weed Species [jove.com]
- 12. agronomy.org [agronomy.org]
- 13. "Leaching of an Acetanilide Herbicide, CP55097 in Soil Columns" by Regina K. Higgins [thekeep.eiu.edu]
- 14. cdnmedia.eurofins.com [cdnmedia.eurofins.com]
- 15. oecd.org [oecd.org]
- 16. thaiscience.info [thaiscience.info]
- To cite this document: BenchChem. [Comparative Analysis of Mecoprop-P and its Dimethylammonium Salt Formulation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b095672#comparative-analysis-of-mecoprop-p-and-its-dimethylammonium-salt-formulation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com